VUF10460: A Technical Guide to its Effects on Histamine Signaling Pathways

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Compound of Interest

Compound Name:	*VUF10460*
Cat. No.:	*B1663847*

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This document provides an in-depth technical overview of **VUF10460**, a non-imidazole compound, and its specific interactions with histamine receptor signaling pathways. The information presented herein is intended to support research and development efforts by providing detailed pharmacological data, experimental methodologies, and visual representations of the underlying molecular mechanisms.

Introduction to VUF10460 and Histamine Receptors

VUF10460 is a selective histamine H4 receptor (H4R) agonist.[1] Histamine receptors, which include four subtypes (H1R, H2R, H3R, and H4R), are a class of G protein-coupled receptors (GPCRs) that mediate a wide range of physiological and pathological processes.[2][3] Their distinct signaling properties and tissue distribution make them important targets for therapeutic intervention in various diseases, including allergic and inflammatory conditions.[3][4]

- H1 Receptor (H1R): Primarily coupled to Gq proteins, leading to the activation of phospholipase C and subsequent increases in intracellular calcium.[5]

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- H2 Receptor (H2R): Coupled to Gs proteins, which activate adenylyl cyclase and increase cyclic AMP (cAMP) levels.[5][6]
- H3 Receptor (H3R): Coupled to Gi/o proteins, inhibiting adenylyl cyclase and decreasing cAMP levels. It functions as a presynaptic autoreceptor, regulating histamine release.[7][8][9]
- H4 Receptor (H4R): Also coupled to Gi/o proteins, its activation leads to the inhibition of adenylyl cyclase.[5][10] It is highly expressed on cells of hematopoietic origin, such as mast cells and eosinophils, implicating it in immune and inflammatory responses.[4][11]

VUF10460's selectivity for the H4R makes it a valuable tool for dissecting the specific roles of this receptor in complex biological systems.[12]

Pharmacological Profile of VUF10460

The primary mechanism of **VUF10460** is its direct binding to and activation of the histamine H4 receptor. Its pharmacological profile is defined by its binding affinity (Ki) and its functional activity as an agonist.

Binding Affinity Data

VUF10460 demonstrates a significant selectivity for the histamine H4 receptor over the H3 receptor, particularly in rats.[1] The binding affinities, expressed as Ki values (inhibitory constant) or pKi (-log(Ki)), are summarized below. A lower Ki or higher pKi value indicates a higher binding affinity.[13]

Receptor Subtype	Species	Binding Affinity (Ki)	Binding Affinity (pKi)	Source(s)
H4 Receptor	Human	5.01 nM	8.22	[14][15]
H4 Receptor	Rat	14.13 nM - 34.67 nM	7.46	[1][14]
H3 Receptor	Rat	1,778.28 nM	5.75	[1][14]

Functional Activity

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VUF10460 is characterized as a potent H4R agonist.[1][14][15] Upon binding to the H4R, it stabilizes the receptor in an active conformation, initiating downstream intracellular signaling cascades.

Effect on Histamine H4 Receptor Signaling Pathway

As a Gi/o-coupled receptor, the activation of H4R by **VUF10460** primarily leads to the inhibition of adenylyl cyclase activity. This results in a decrease in the intracellular concentration of the second messenger cyclic AMP (cAMP).[5] The H4R has a known preference for coupling with the Gαi2 subtype over other Gαi/o proteins.[10] This signaling cascade is central to the receptor's role in modulating immune cell function, including chemotaxis and cytokine production.[4][11]

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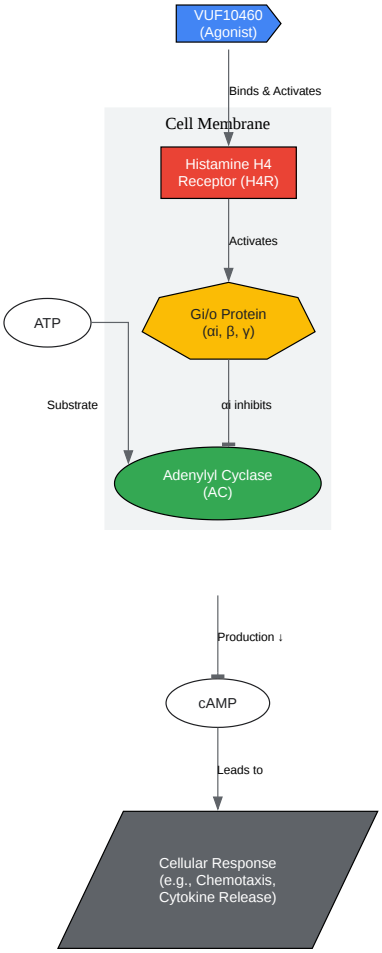

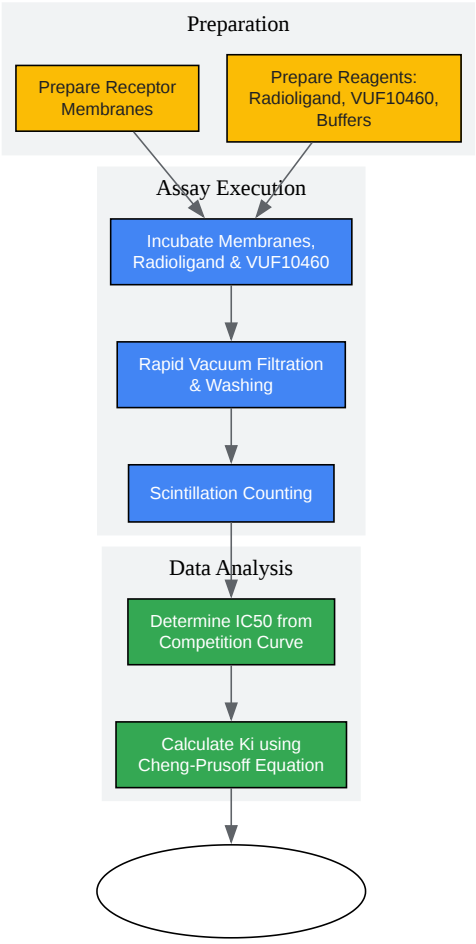

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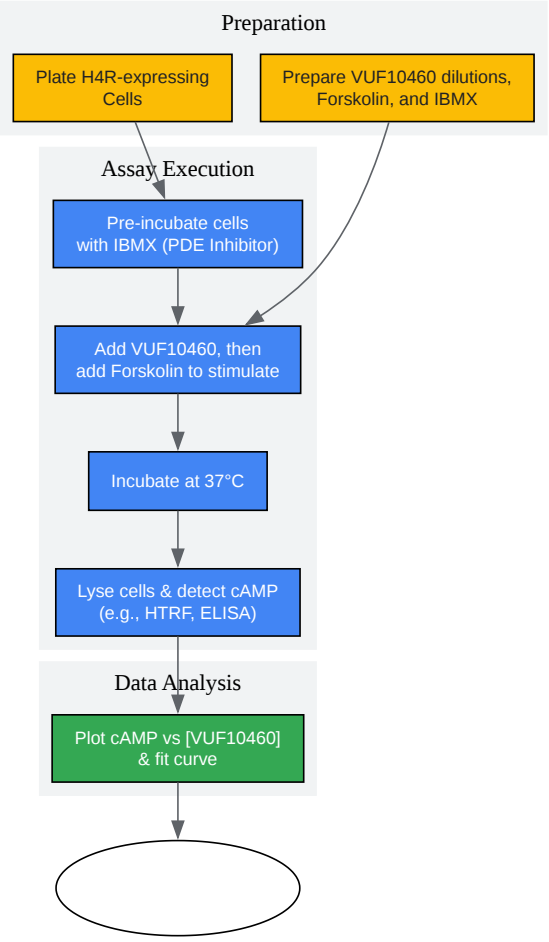

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